

An In-depth Technical Guide to Monoethanolamine Lauryl Sulfate (CAS 4722-98-9)

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Compound of Interest

Compound Name: Monoethanolamine lauryl sulfate

Cat. No.: B1606115

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Introduction

Monoethanolamine Lauryl Sulfate (MEA-Lauryl Sulfate), identified by the CAS number 4722-98-9, is an anionic surfactant belonging to the alkyl sulfate group.^[1] It is the salt formed from the neutralization of lauryl sulfate with monoethanolamine (MEA).^{[2][3]} This modification from the more common sodium lauryl sulfate (SLS) imparts distinct physicochemical properties, including enhanced solubility and mildness, making it a valuable ingredient in a wide array of applications, particularly in the cosmetic and pharmaceutical industries.^{[1][2]} This technical guide provides a comprehensive overview of MEA-Lauryl Sulfate, including its chemical and physical properties, synthesis, mechanism of action, applications, and detailed experimental protocols for its analysis and safety assessment.

Physicochemical Properties

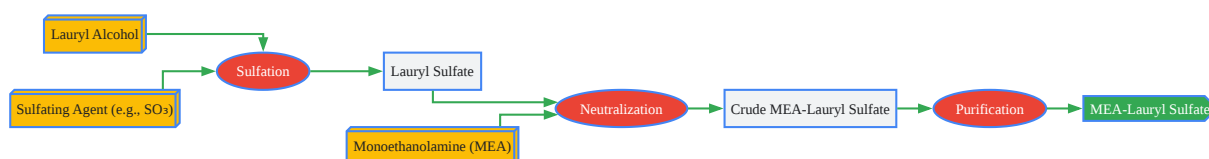
MEA-Lauryl Sulfate is characterized by its amphiphilic nature, possessing both a hydrophobic lauryl alkyl chain and a hydrophilic sulfate-MEA head group.^[4] This structure is fundamental to its surface-active properties.

Property	Value	Reference
CAS Number	4722-98-9	[2]
Molecular Formula	C ₁₄ H ₃₃ NO ₅ S	[4]
Molecular Weight	327.48 g/mol	[5]
Appearance	Clear to slightly yellow liquid	[2]
Solubility	Soluble in water	[2]
Density	Approximately 1.03 g/mL	[1]
pH (of commercial solutions)	3.0 - 4.0	[1]

Synthesis

The synthesis of **Monoethanolamine Lauryl Sulfate** is a multi-step process involving the sulfation of lauryl alcohol followed by neutralization with monoethanolamine.[3]

Synthesis Workflow



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Synthesis of **Monoethanolamine Lauryl Sulfate**.

Experimental Protocol: Synthesis

- Sulfation of Lauryl Alcohol: Lauryl alcohol is reacted with a sulfating agent, such as sulfur trioxide (SO₃) or chlorosulfonic acid, under controlled temperature conditions to produce

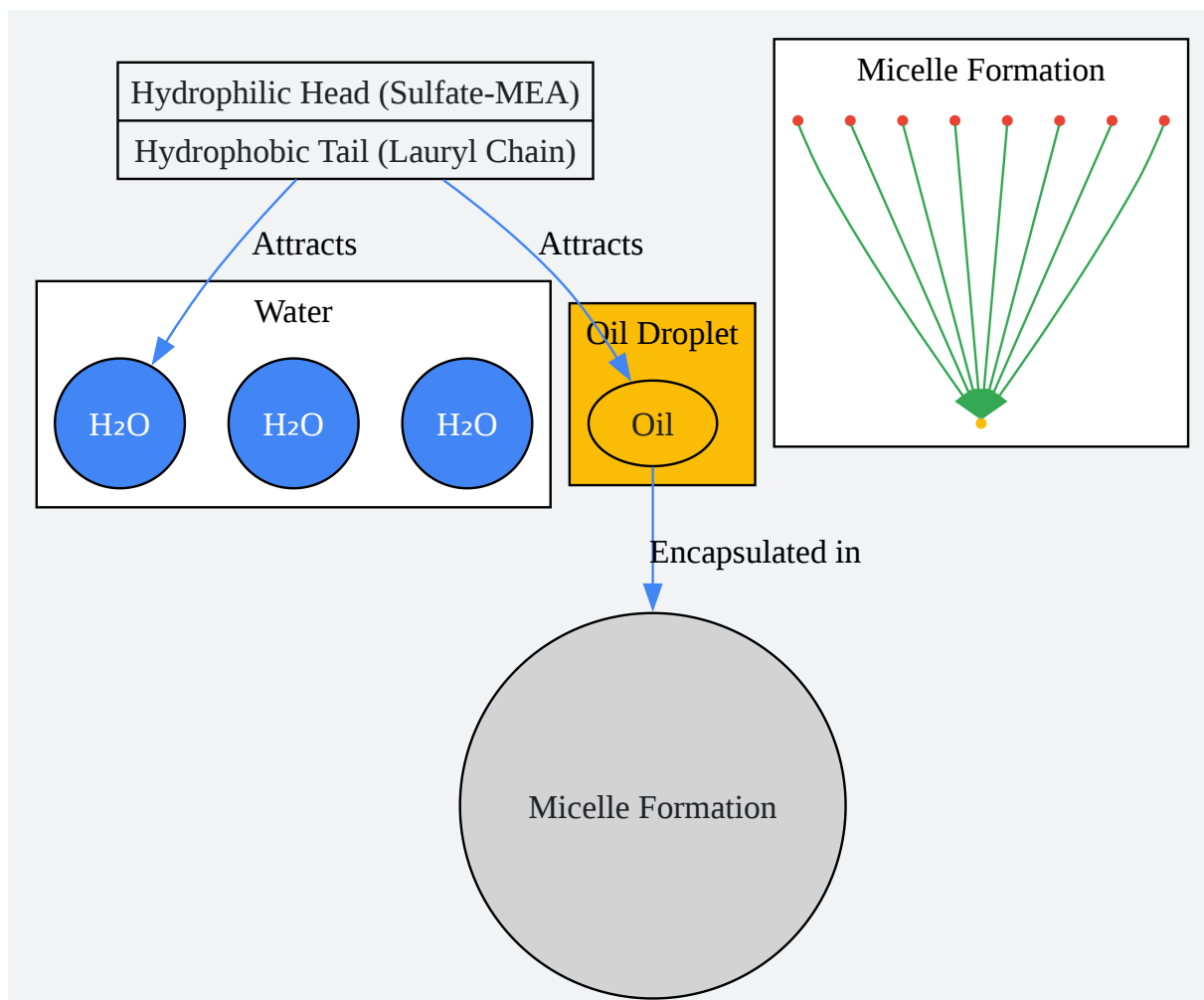
lauryl sulfuric acid.[2]

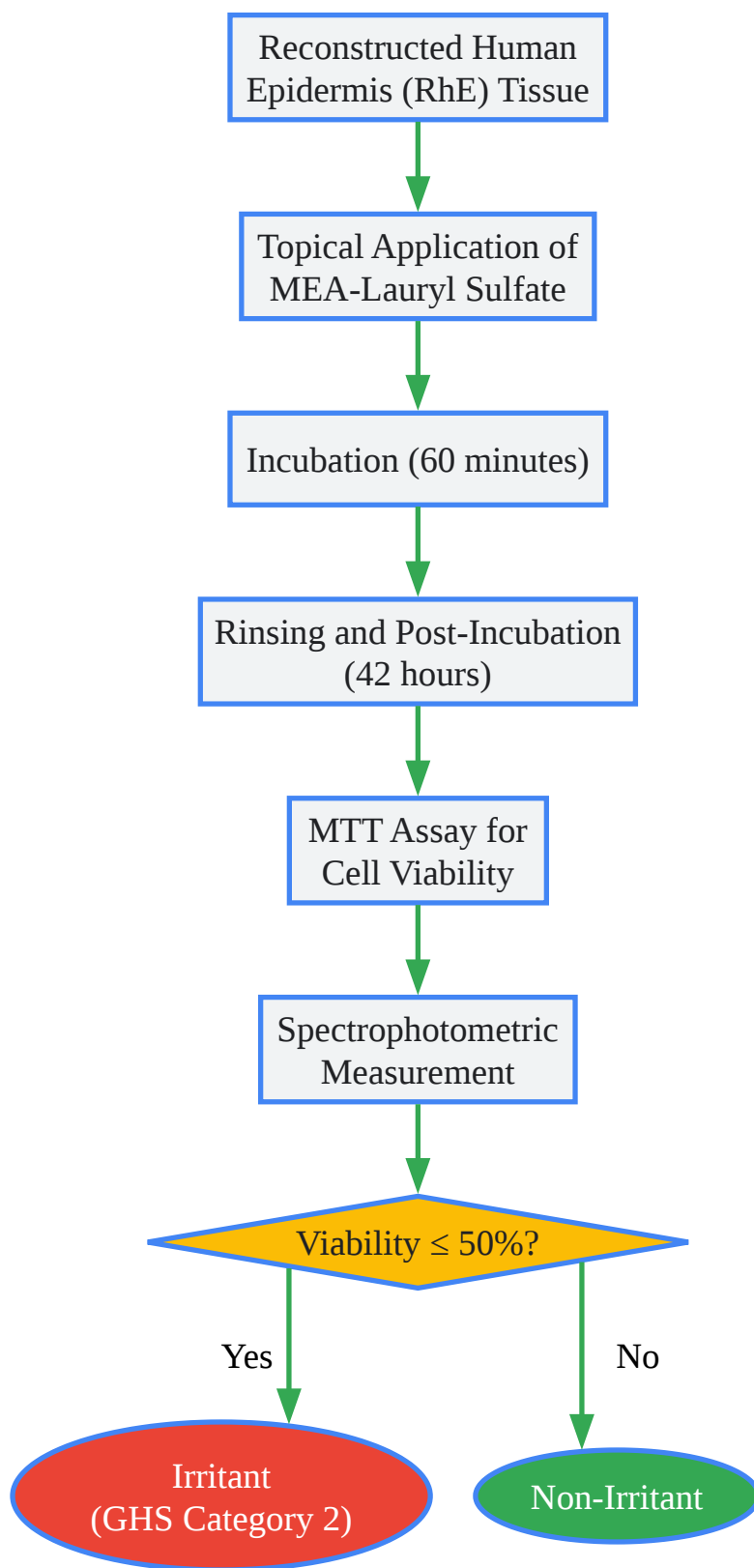
- Neutralization: The resulting lauryl sulfuric acid is then neutralized with monoethanolamine (MEA) in a stoichiometric ratio to form the **monoethanolamine lauryl sulfate** salt.[3]
- Purification: The crude product undergoes purification steps, such as washing and filtration, to remove any unreacted starting materials and by-products.[2][3]

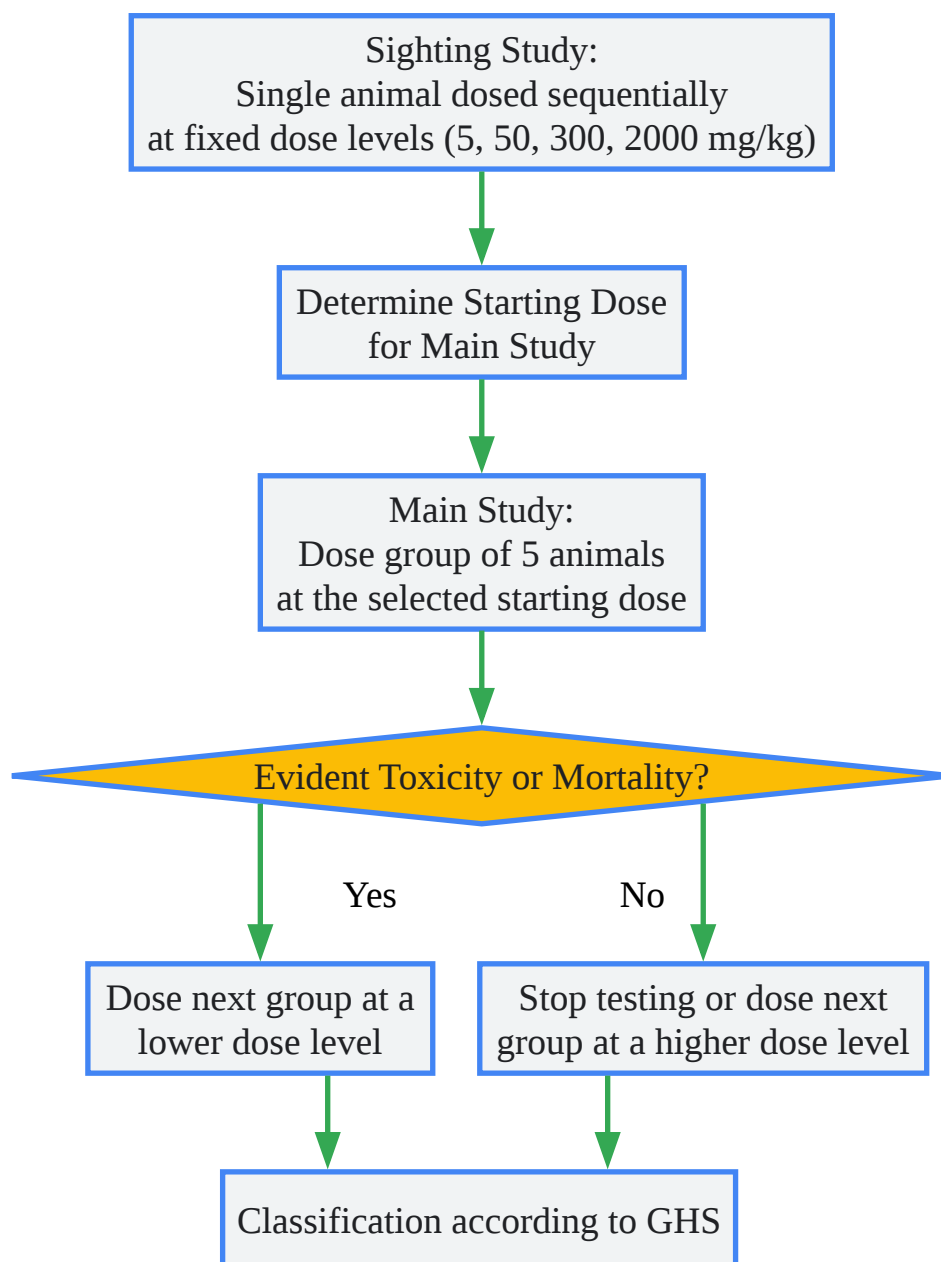
Mechanism of Action as a Surfactant

As a surfactant, MEA-Lauryl Sulfate reduces the surface tension between water and oily substances, allowing them to be washed away.[2] This is achieved through the formation of micelles.

Micelle Formation and Cleaning Action







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References

- 1. one.oecd.org [one.oecd.org]
- 2. iivs.org [iivs.org]
- 3. catalog.labcorp.com [catalog.labcorp.com]
- 4. oecd.org [oecd.org]
- 5. Acute Oral Toxicity test – Fixed Dose Procedure (OECD 420: 2001). - IVAMI [ivami.com]
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